

A Comparative Analysis of 17-Hydroxyisolathyrol and Established NF-κB Inhibitors

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Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B12429562

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For Researchers, Scientists, and Drug Development Professionals: An Objective Benchmarking Guide

The nuclear factor-kappa B (NF-κB) signaling pathway is a cornerstone of inflammatory responses and a key player in the pathogenesis of numerous diseases, including cancer and autoimmune disorders. Its central role has made it a prime target for therapeutic intervention. This guide provides a comparative benchmark of **17-Hydroxyisolathyrol**, a lathyrane-type diterpenoid, against well-characterized NF-κB inhibitors, offering a quantitative and methodological framework for researchers in drug discovery and inflammation.

Performance Benchmarking: Quantitative Inhibitor Comparison

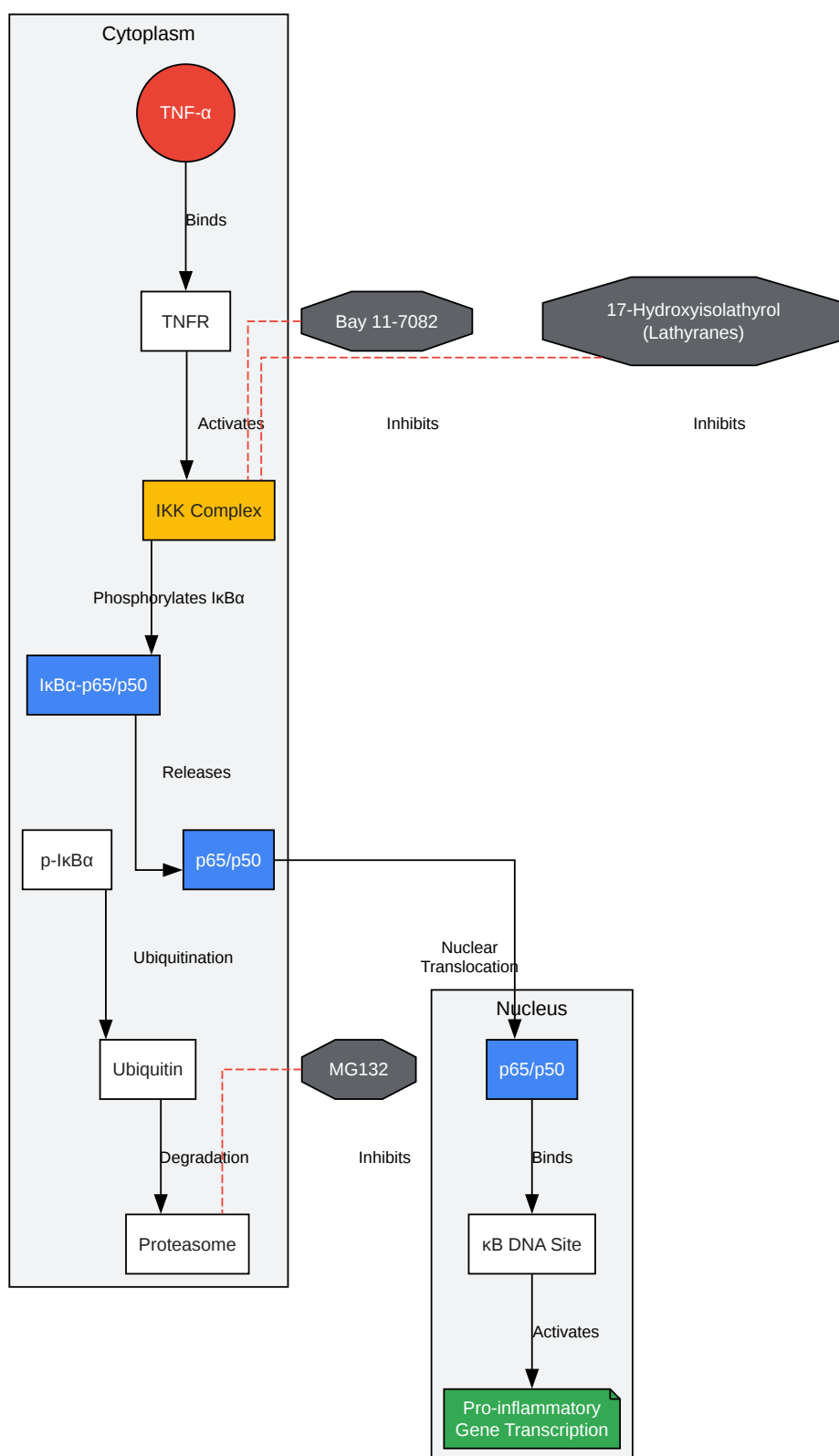
17-Hydroxyisolathyrol belongs to a class of natural products isolated from the Euphorbia genus, which have demonstrated potent anti-inflammatory properties. Due to limited specific data on **17-Hydroxyisolathyrol** itself, this comparison utilizes data from structurally related lathyrane diterpenoids as a proxy for its potential efficacy. The following table summarizes the half-maximal inhibitory concentrations (IC₅₀) of these compounds against established NF-κB inhibitors.

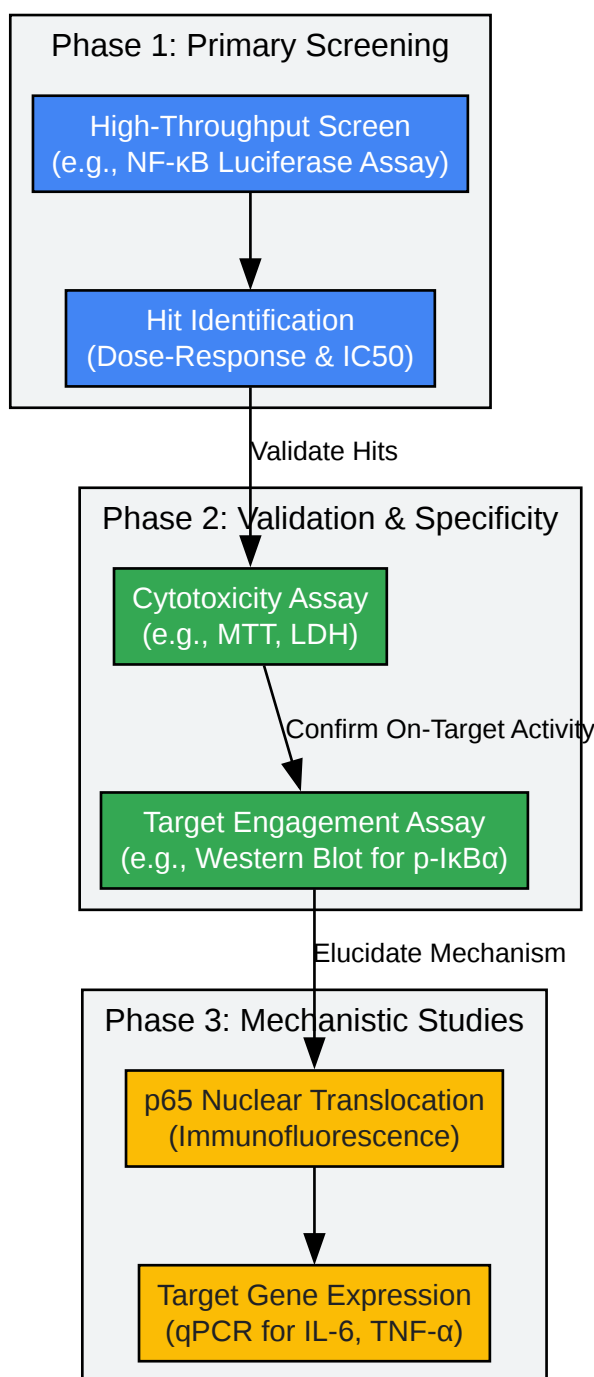
Compound	Mechanism of Action	Assay Type	Cell Line	IC50 (μM)
Lathyrane Diterpenoid Hybrid (8d1)	Inhibition of NF-κB Signaling	Nitric Oxide (NO) Production	RAW264.7	1.55[1][2][3]
Euphorkan A	Inhibition of NF-κB Activation	Luciferase Reporter Assay	-	11.0[4][5]
Bay 11-7082	IκBα Phosphorylation Inhibitor	IκBα Phosphorylation	Tumor Cells	10[6][7][8][9]
MG132	Proteasome Inhibitor	NF-κB Activation	-	3[10]
Parthenolide	IKK & p65 Subunit Inhibitor	Cytokine Expression (IL-6)	THP-1	~1.09 - 2.62[11]

Note: Data for Lathyrane Diterpenoid Hybrid (8d1) and Euphorkan A are presented as representative examples of the potential efficacy of **17-Hydroxyisolathyrol** and related compounds.

Elucidating the Mechanism: The NF-κB Signaling Pathway

The canonical NF-κB pathway is a tightly regulated cascade initiated by pro-inflammatory stimuli, such as Tumor Necrosis Factor-alpha (TNF-α). This leads to the activation of the IκB kinase (IKK) complex, which then phosphorylates the inhibitory protein IκBα. Phosphorylated IκBα is targeted for ubiquitination and subsequent degradation by the proteasome. This frees the NF-κB (p65/p50) dimer to translocate into the nucleus, where it binds to specific DNA sequences and initiates the transcription of a wide array of pro-inflammatory genes.[12][13][14][15][16]





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